

# Synthesis and Characterization of 6-Hydroxy Melatonin-d4: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *6-Hydroxy Melatonin-d4*

Cat. No.: *B12422920*

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This technical guide provides a comprehensive overview of the synthesis and characterization of **6-Hydroxy Melatonin-d4** (N-[2-(6-Hydroxy-5-methoxy-1H-indol-3-yl)ethyl]acetamide-d4), a crucial internal standard for the accurate quantification of 6-hydroxymelatonin in biological samples. 6-Hydroxymelatonin is the primary metabolite of melatonin, and its measurement is vital for pharmacokinetic studies and understanding circadian rhythms.<sup>[1][2][3][4][5]</sup> The use of a stable isotope-labeled internal standard like **6-Hydroxy Melatonin-d4** is essential for correcting for matrix effects and variations in sample preparation and instrument response in mass spectrometry-based assays.<sup>[3][6]</sup>

## Chemical and Physical Properties

**6-Hydroxy Melatonin-d4** is the deuterated analog of 6-Hydroxymelatonin, with four deuterium atoms incorporated into the ethylamine side chain. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry.

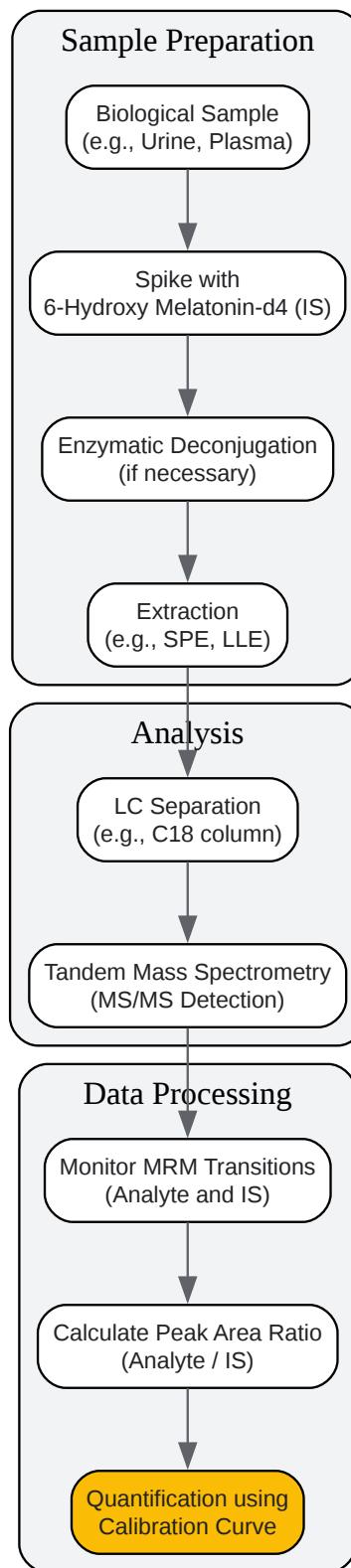
Property	Value	Reference
Chemical Formula	$C_{13}H_{12}D_4N_2O_3$	<a href="#">[7]</a>
Molecular Weight	252.3 g/mol	<a href="#">[7]</a> <a href="#">[8]</a>
CAS Number	69533-61-5	<a href="#">[7]</a>
Unlabeled CAS Number	2208-41-5	<a href="#">[7]</a>
IUPAC Name	N-[2-(6-Hydroxy-5-methoxy-1H-indol-3-yl)ethyl]acetamide-d4	<a href="#">[3]</a>
Synonyms	6-Hydroxy-N-acetyl-5-methoxytryptamine-d4	<a href="#">[3]</a>
Appearance	White to off-white solid	<a href="#">[6]</a>
Purity	>95% (HPLC)	<a href="#">[7]</a>
Storage	Store at +4°C	<a href="#">[7]</a>

## Synthesis of 6-Hydroxy Melatonin-d4

The synthesis of N-acetyl-6-hydroxy-5-methoxy- $\alpha,\alpha,\beta,\beta$ -d4-tryptamine was first described by Shaw et al. in 1977.[\[9\]](#) This multi-step synthesis provides a pathway to the specifically deuterated internal standard.

## Synthetic Pathway

The overall synthetic scheme is depicted below.



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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)